

Compound Identification and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Iodopyridine-4-carbonitrile

Cat. No.: B038671

[Get Quote](#)

2-Iodoisonicotinonitrile is a substituted pyridine derivative, a class of compounds widely utilized as building blocks in medicinal chemistry and materials science.^[1] Its structure, featuring an iodine atom and a nitrile group on the pyridine ring, imparts specific reactivity that is valuable in synthesis but also necessitates careful handling.^{[1][2]} The nitrile group can undergo various transformations, while the iodo-substituent makes it an excellent substrate for cross-coupling reactions.^{[2][3]}

A clear understanding of its physical and chemical properties is the foundation of a robust safety assessment.

Property	Value	Source
CAS Number	114821-24-8	[4]
Molecular Formula	C ₆ H ₃ IN ₂	[4]
Molecular Weight	230.01 g/mol	[4]
IUPAC Name	2-iodoisonicotinonitrile	[4]
Synonyms	2-Iodopyridine-4-carbonitrile, 4-Cyano-2-iodopyridine	[4]
Appearance	Data not widely available; likely a solid at room temperature.	Inferred
Boiling Point	~265 - 267 °C (Predicted)	[5]
Solubility	Data not widely available; likely soluble in organic solvents like DMSO, CHCl ₃ .	[2]

Hazard Identification and Toxicological Assessment

While comprehensive toxicological data for 2-Iodoisonicotinonitrile is not extensively published, the hazards can be inferred from its chemical structure and data on analogous compounds.[4] [6] The primary hazards are associated with the aryl iodide and nitrile functionalities. Similar compounds are known to be harmful if swallowed, and can cause serious skin and eye damage.[4][7]

Routes of Exposure: The primary routes of occupational exposure are inhalation of dust particles, skin contact, eye contact, and ingestion.[8][9]

Toxicological Summary:

- **Acute Toxicity:** Classified as harmful if swallowed (H302).[4] Ingestion may lead to systemic toxicity. The nitrile group can potentially release cyanide in vivo, although this is highly dependent on the metabolic pathway.

- Skin Corrosion/Irritation: Expected to cause skin irritation.[\[7\]](#)[\[8\]](#) Prolonged contact should be avoided.
- Serious Eye Damage/Irritation: Poses a risk of serious eye damage (H318).[\[4\]](#) Direct contact can lead to irreversible injury.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[7\]](#)[\[10\]](#)
- Chronic Exposure: The long-term effects have not been thoroughly investigated. However, compounds containing iodine can affect the thyroid upon prolonged or repeated exposure.
[\[10\]](#)

GHS Hazard Classification	Code	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Corrosion, Skull and crossbones	Danger
Serious Eye Damage	H318	Corrosion	

This table is based on available supplier data and may not be exhaustive.[\[4\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by appropriate PPE, is mandatory.

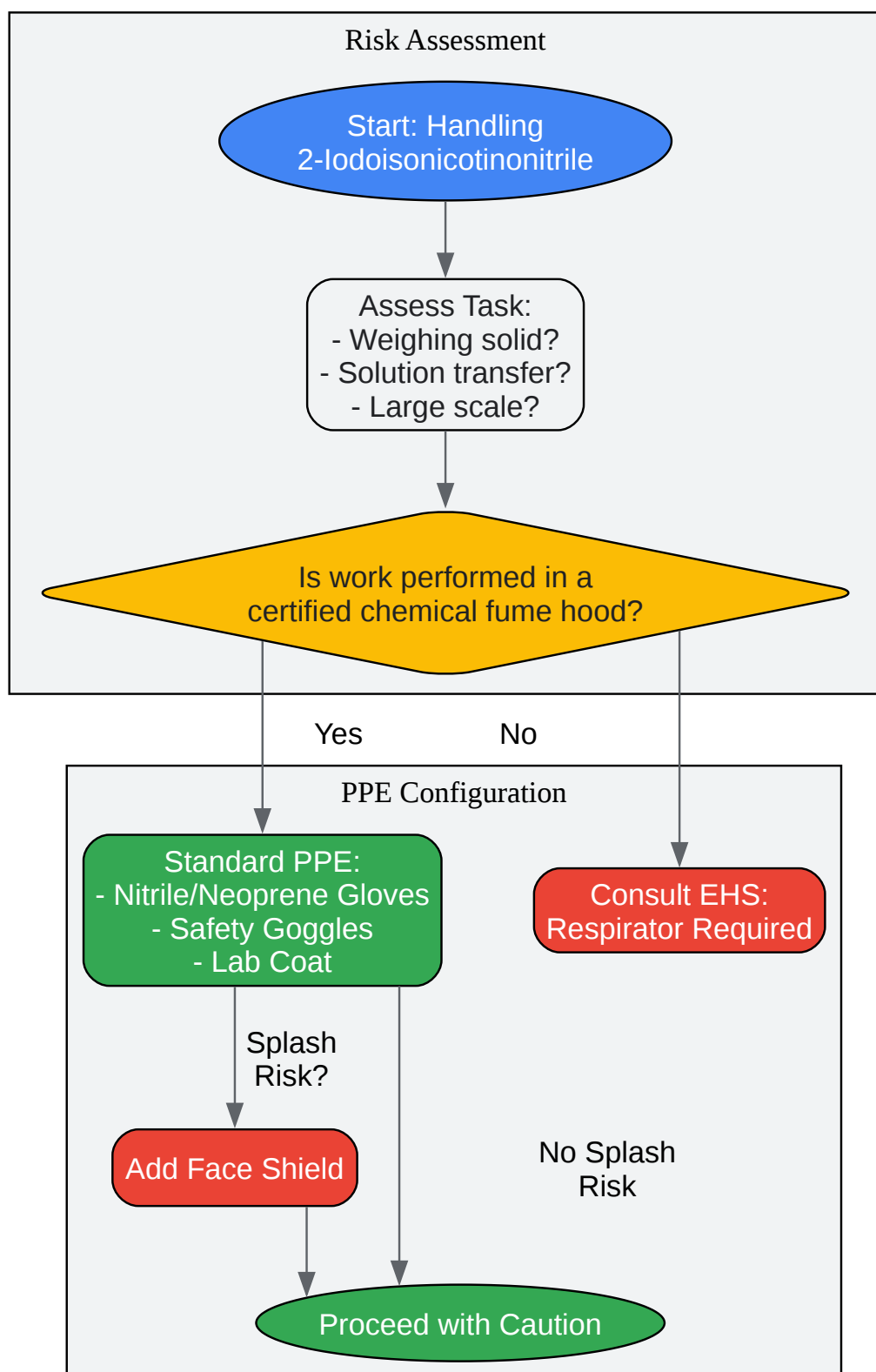
Engineering Controls

- Chemical Fume Hood: All handling of solid 2-Iodoisonicotinonitrile and its solutions must be performed in a properly functioning chemical fume hood to minimize inhalation exposure. The hood sash should be kept as low as possible.
- Safety Shower and Eyewash Station: An accessible and regularly tested safety shower and eyewash station must be located in the immediate vicinity of the handling area.[\[11\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical and must be based on a thorough risk assessment of the specific procedure being performed.^[12] Level C or D protection is typically sufficient for laboratory-scale operations within a fume hood.^{[13][14]}

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile or neoprene gloves are recommended.^{[12][15]} Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contamination.
- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[12] When there is a significant risk of splashing, a full-face shield should be worn in addition to goggles.^[11]
- **Skin and Body Protection:** A flame-resistant, chemical-resistant lab coat must be worn and fully buttoned.^[15] Ensure clothing fully covers the arms and legs.
- **Respiratory Protection:** Generally not required when working in a functional chemical fume hood.^[16] If engineering controls are insufficient or during a large spill, a NIOSH-approved air-purifying respirator (APR) with appropriate cartridges for organic vapors and particulates should be used.^{[16][17]}



[Click to download full resolution via product page](#)

PPE Selection Workflow for Handling 2-Iodoisonicotinonitrile

Safe Handling and Storage Protocols

Adherence to methodical and deliberate handling procedures is paramount to ensuring safety.

Handling Solid Compound

- **Preparation:** Before handling, ensure the work area inside the fume hood is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, glassware).
- **Weighing:** Perform all weighing operations on a balance inside the fume hood or in a vented balance enclosure. Avoid creating dust. If transferring from a larger container, carefully scoop the material without generating airborne particles.
- **Transfers:** Use a spatula for solid transfers. If making a solution, add the solid to the solvent slowly. Do not pour the solid directly from a large bottle into a narrow-necked flask.

Storage

Proper storage is crucial to maintain the compound's integrity and prevent hazardous situations.^[15] Aryl iodides can be sensitive to light and air over time, potentially releasing free iodine.^{[18][19]}

- **Container:** Keep the compound in its original, tightly sealed container.^[7]
- **Environment:** Store in a cool, dry, and dark place. A dedicated, ventilated cabinet is recommended.
- **Inert Atmosphere:** For long-term storage, consider placing the container inside a desiccator or flushing the headspace with an inert gas like nitrogen or argon to prevent degradation.
- **Incompatibilities:** Store away from strong oxidizing agents, strong bases, and moisture.^{[7][8]}

Accidental Release and Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response

- **Small Spill (in fume hood):**

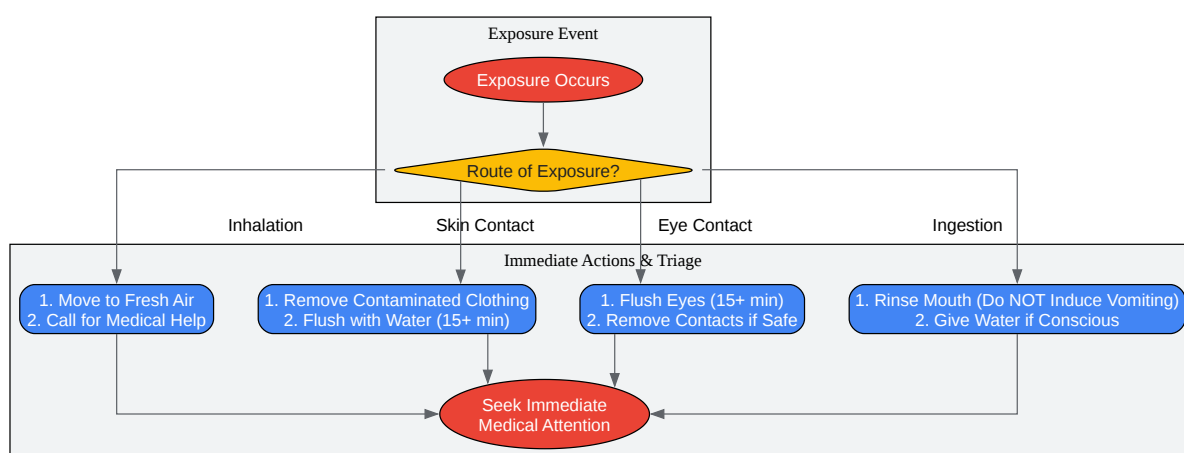
- Alert personnel in the immediate area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spill (outside fume hood):
 - Evacuate the laboratory immediately.
 - Alert others and activate the fire alarm if necessary.
 - Close the laboratory doors and prevent entry.
 - Contact the institution's Environmental Health & Safety (EHS) department or emergency response team. Do not attempt to clean it up yourself.[\[15\]](#)

First Aid Measures

The following protocols should be followed while awaiting professional medical assistance.[\[20\]](#)
[\[21\]](#)

- Inhalation: Immediately move the affected person to fresh air.[\[20\]](#) If breathing is difficult or has stopped, provide artificial respiration (if trained) and seek immediate medical attention.
[\[8\]](#)
- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[\[7\]](#)[\[20\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[8][9] Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]



[Click to download full resolution via product page](#)

Emergency Response Protocol for 2-Iodoisonicotinonitrile Exposure

Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- Waste Collection: All waste containing 2-Iodoisonicotinonitrile, including contaminated absorbent materials, disposable PPE, and rinse solutions, must be collected in a designated, properly labeled hazardous waste container.[8]

- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Do not dispose of this chemical down the drain or in regular trash.[8] All waste must be disposed of through the institution's EHS office in accordance with local, state, and federal regulations.

References

- Personal Protective Equipment | US EPA. (2025).
- SAFETY DATA SHEET - (+)-5-Iodo-2'-deoxyuridine. (2025). Thermo Fisher Scientific.
- SAFETY DATA SHEET - N-Iodosuccinimide. (2025). Fisher Scientific.
- SAFETY DATA SHEET - Succinonitrile. (n.d.). TCI Chemicals.
- SAFETY DATA SHEET - Unspecified Chemical. (2025). Fisher Scientific.
- First Aid Procedures for Chemical Hazards. (n.d.). NIOSH - CDC.
- Personal Protective Equipment (PPE). (n.d.). CHEMM.
- SAFETY DATA SHEET - Iodoacetonitrile. (2025). Fisher Scientific.
- Discover the Various Types of PPE for Optimal Chemical Safety. (2024).
- General Description and Discussion of the Levels of Protection and Protective Gear. (n.d.). Occupational Safety and Health Administration (OSHA).
- SAFETY DATA SHEET - Succinonitrile. (2025). Sigma-Aldrich.
- SAFETY DATA SHEET - Unspecified Chemical. (2024). Sigma-Aldrich.
- Personal Protective Equipment Participant Guide. (2022). Midwest Consortium for Hazardous Waste Worker Training.
- 2-Iodoisonicotinonitrile. (n.d.). AiFChem.
- Safety and Handling of Methyl Iodide in the Laboratory. (n.d.). Calibre Chemicals.
- What to Do in a Chemical Emergency. (2024). CDC.
- SAFETY DATA SHEET - Iodine. (2025). Fisher Scientific.
- Emergency Room Procedures in Chemical Hazard Emergencies: A Job Aid. (n.d.). CDC Stacks.
- Alkyl iodide storage container and method for purification of alkyl iodide. (n.d.). Google Patents.
- Alkyl iodide storage container and purifying method of alkyl iodide. (n.d.). Google Patents.
- Synthesis of Aryl Iodides from Arylhydrazines and Iodine. (2018). PMC - NIH.
- Emergency Procedure for Exposure. (n.d.).
- Emergency Room Procedures in Chemical Hazard Emergencies. (n.d.). CDC Archive.
- Evaluation of time-dependent toxicity and combined effects for a series of mono-halogenated acetonitrile-containing binary mixtures. (n.d.). PubMed.

- Photo-induced iodination of aryl halides under very mild conditions. (2016). SciSpace.
- 2-(Cyclohexyloxy)isonicotinonitrile. (n.d.). Vulcanchem.
- Studies on the Chemistry and Reactivity of α -Substituted Ketones in Isonitrile-Based Multicomponent Reactions. (n.d.). PMC - NIH.
- 2-Iodoaniline. (n.d.). PubChem - NIH.
- Physical and Chemical Properties of Iodine and Iodine Compounds. (2004). Toxicological Profile for Iodine - NCBI.
- 2-Iodoisonicotinonitrile. (n.d.). BLD Pharm.
- Toxicological profile for ethion. (n.d.). Agency for Toxic Substances and Disease Registry (ATSDR).
- Toxicity studies of acetoin and 2,3-pentanedione administered by inhalation to Wistar Han [CrI:WI(Han)] rats and B6C3F1/N mice. (n.d.). PMC - NIH.
- Acrylonitrile. (n.d.). PubChem - NIH.
- Relative reactivity of methyl iodide to ethyl iodide in nucleophilic substitution reactions in acetonitrile and partial desolvation accompanying activation. (n.d.). Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Cyclohexyloxy)isonicotinonitrile (1016867-57-4) for sale [vulcanchem.com]
- 2. Synthesis of Aryl Iodides from Arylhydrazines and Iodine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. 114821-24-8 | 2-Iodoisonicotinonitrile - AiFChem [aifchem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. atsdr.cdc.gov [atsdr.cdc.gov]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]

- 11. fishersci.com [fishersci.com]
- 12. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 13. epa.gov [epa.gov]
- 14. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
- 15. calibrechem.com [calibrechem.com]
- 16. mwc.umn.edu [mwc.umn.edu]
- 17. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 18. US7617934B2 - Alkyl iodide storage container and method for purification of alkyl iodide - Google Patents [patents.google.com]
- 19. JP2005024073A - Alkyl iodide storage container and purifying method of alkyl iodide - Google Patents [patents.google.com]
- 20. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 21. What to Do in a Chemical Emergency | Chemical Emergencies | CDC [cdc.gov]
- To cite this document: BenchChem. [Compound Identification and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038671#safety-and-handling-of-2-iodoisonicotinonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com